

Personal protective equipment for handling Z-Leed-fmk

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Compound of Interest

Compound Name: Z-Leed-fmk

Cat. No.: B1574911

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Essential Safety and Handling Guide for Z-LEHD-FMK

Topic: Personal Protective Equipment for Handling Z-LEHD-FMK

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This guide provides comprehensive safety and handling procedures for Z-LEHD-FMK, a selective and irreversible inhibitor of caspase-9. Adherence to these guidelines is crucial for ensuring personal safety and maintaining the integrity of experimental outcomes.

Product Information and Physicochemical Data

Z-LEHD-FMK is a synthetic tetrapeptide fluoromethyl ketone.^[1] It is a cell-permeable and irreversible inhibitor of caspase-9, a key initiator of the intrinsic apoptotic pathway.^{[1][2]} Its inhibitory action allows for the study of apoptosis and related cellular processes.

Table 1: Physicochemical Properties of Z-LEHD-FMK

Property	Value
Molecular Formula	C ₃₂ H ₄₃ FN ₆ O ₁₀
Molecular Weight	690.7 g/mol
CAS Number	210345-04-3[3]
Appearance	White to yellow solid[4]
Purity	>98%
Solubility	Soluble in DMSO (>10 mM) and ethanol; insoluble in water.[1][3]

Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for Z-LEHD-FMK is not readily available, the following PPE and safety measures are recommended based on the handling of similar peptide-based caspase inhibitors and general laboratory safety standards.

Step 1: Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powdered form or preparing stock solutions.

Step 2: Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear safety glasses with side shields or safety goggles. A face shield should be worn in situations with a significant splash hazard.
- Hand Protection: Wear disposable nitrile gloves. If direct contact occurs, remove and dispose of the gloves immediately, and wash your hands thoroughly. For tasks with a higher risk of exposure, consider double-gloving.
- Body Protection: A standard laboratory coat should be worn at all times. Ensure it is fully buttoned.

- Footwear: Wear closed-toe shoes.

Step 3: General Hygiene and Safety Practices

- Avoid inhalation of the powder.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound.

Storage and Handling

Proper storage and handling are essential to maintain the stability and efficacy of Z-LEHD-FMK.

Step 1: Receiving and Initial Storage

- Upon receipt, store the lyophilized powder at -20°C.[\[5\]](#)
- Keep the container tightly sealed to prevent moisture absorption.

Step 2: Preparation of Stock Solutions

- Z-LEHD-FMK is typically reconstituted in high-quality, anhydrous dimethyl sulfoxide (DMSO) to create a stock solution.[\[5\]](#)
- For example, to prepare a 10 mM stock solution, dissolve 1.0 mg of Z-LEHD-FMK in 124 μ l of DMSO.[\[5\]](#)
- To aid dissolution, the tube can be warmed to 37°C for 10 minutes or sonicated.[\[3\]](#)

Step 3: Storage of Stock Solutions

- Store the DMSO stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.[\[5\]](#)

- When stored at -20°C, the stock solution is stable for at least one month; for longer-term storage (up to 6 months), -80°C is recommended.[\[4\]](#)
- Before opening, allow the frozen stock solution to equilibrate to room temperature to prevent moisture condensation.

Experimental Protocols: Inhibition of Apoptosis in Cell Culture

The following is a general protocol for using Z-LEHD-FMK to inhibit caspase-9-mediated apoptosis in a cell culture experiment.

Step 1: Cell Seeding

- Seed your cells of interest in an appropriate culture vessel and allow them to adhere or reach the desired confluency.

Step 2: Preparation of Working Solution

- Dilute the Z-LEHD-FMK stock solution in cell culture medium to the desired final concentration. A common working concentration is 20 μ M.[\[2\]](#)[\[6\]](#)
- Important: The final concentration of DMSO in the cell culture should not exceed 0.2%, as higher concentrations can be toxic to cells.[\[5\]](#)

Step 3: Treatment of Cells

- Pre-incubate the cells with the Z-LEHD-FMK-containing medium for a period of 30 minutes to 2 hours before inducing apoptosis.[\[2\]](#)[\[6\]](#)
- Include a vehicle control (medium with the same concentration of DMSO but without Z-LEHD-FMK) to account for any effects of the solvent.

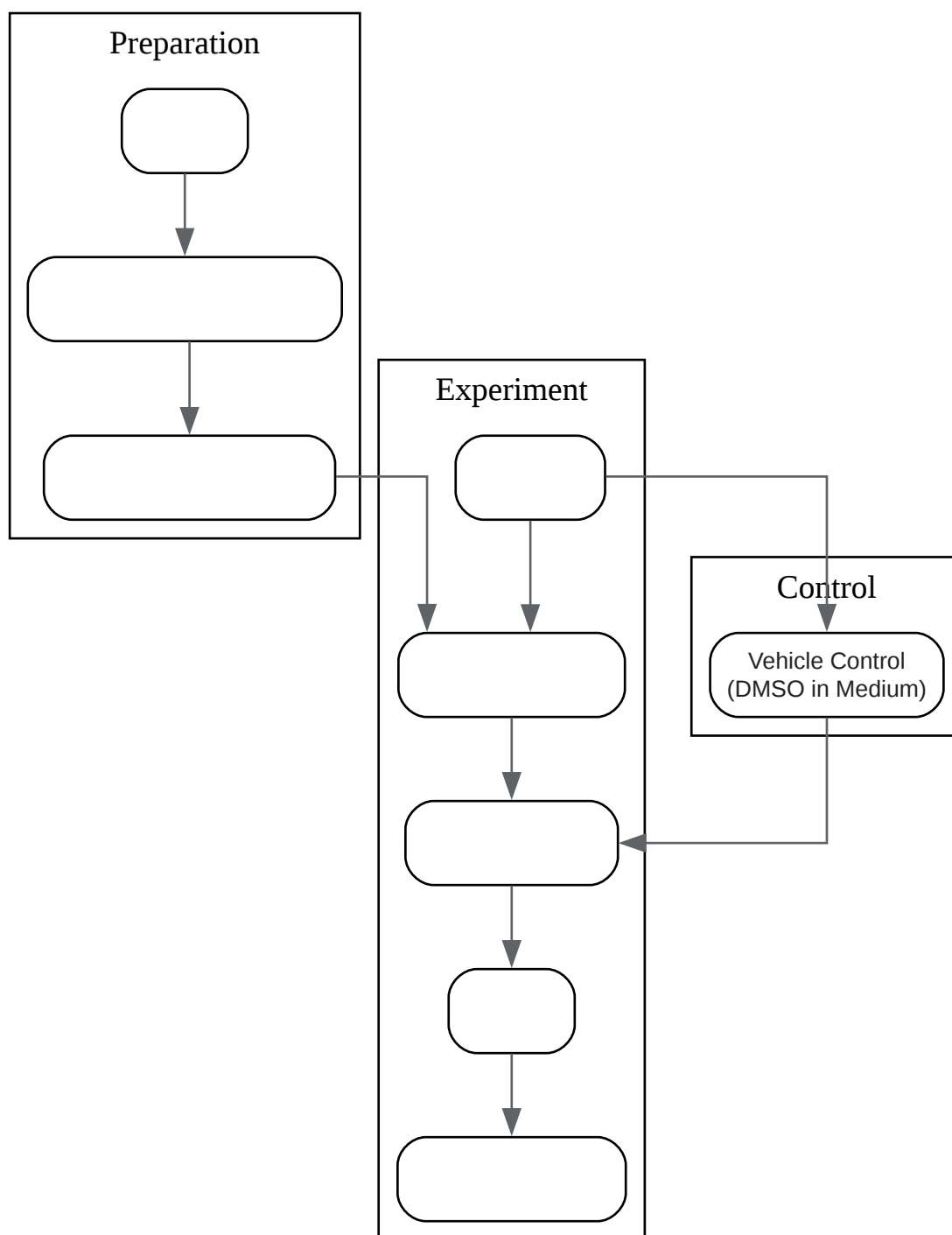
Step 4: Induction of Apoptosis

- After the pre-incubation period, introduce the apoptotic stimulus (e.g., a chemical inducer like TRAIL) to the cell culture.

Step 5: Incubation and Analysis

- Incubate the cells for the desired period (e.g., 4 to 16 hours) to allow for the apoptotic process to occur.[\[2\]](#)
- Following incubation, cells can be harvested and analyzed for markers of apoptosis using techniques such as Western blotting for caspase cleavage or flow cytometry with Annexin V staining.[\[5\]](#)

Experimental Workflow for Apoptosis Inhibition



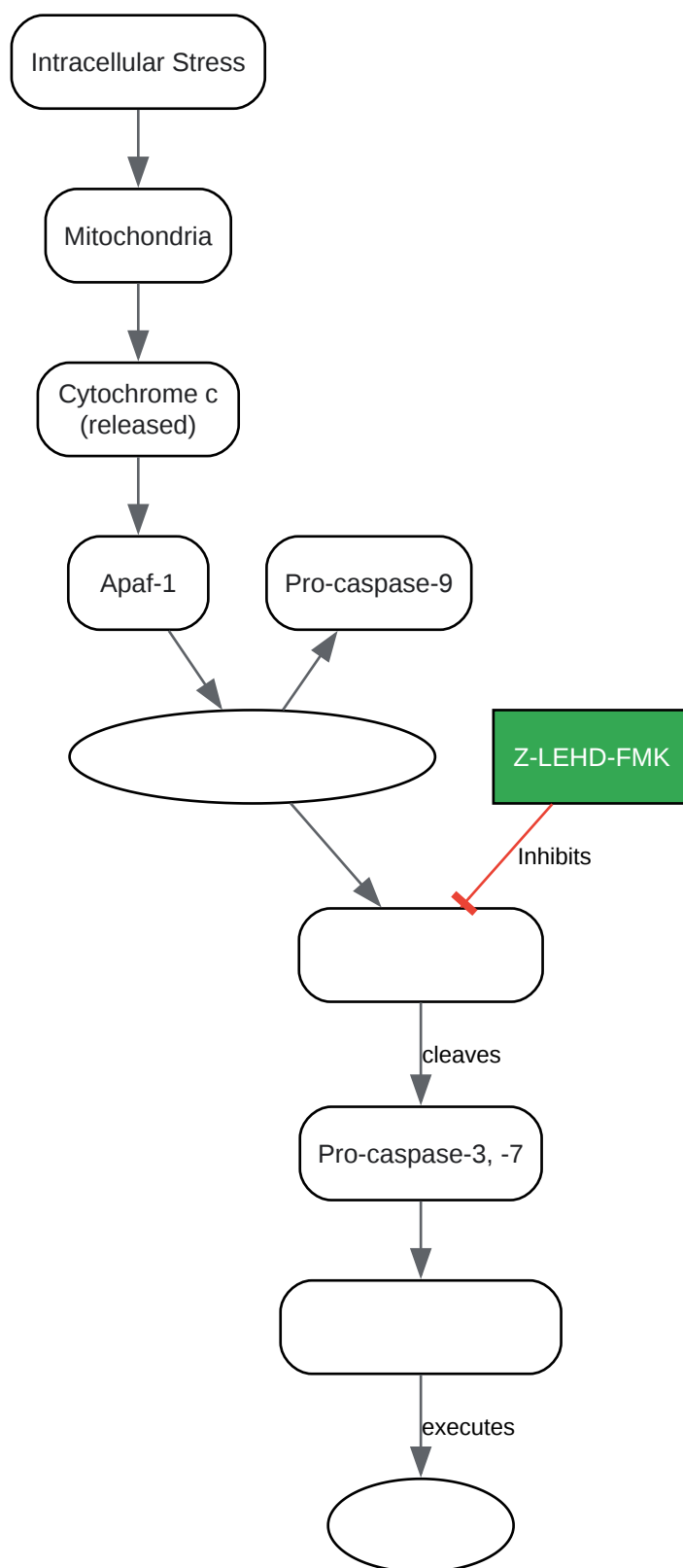
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Caption: Workflow for using Z-LEHD-FMK to inhibit apoptosis in cell culture.

Mechanism of Action: Intrinsic Apoptosis Pathway

Z-LEHD-FMK targets caspase-9, the initiator caspase of the intrinsic (mitochondrial) pathway of apoptosis. This pathway is activated by various intracellular stresses, leading to the release of cytochrome c from the mitochondria. Cytochrome c then binds to Apaf-1, which oligomerizes to form the apoptosome. The apoptosome recruits and activates pro-caspase-9, which in turn cleaves and activates effector caspases (e.g., caspase-3 and -7), leading to the execution of apoptosis. Z-LEHD-FMK irreversibly binds to the active site of caspase-9, preventing the activation of downstream effector caspases and thereby inhibiting apoptosis.[1]

Signaling Pathway of Intrinsic Apoptosis and Z-LEHD-FMK Inhibition



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Caption: Z-LEHD-FMK inhibits the intrinsic apoptosis pathway by targeting active caspase-9.

Disposal Plan

Dispose of Z-LEHD-FMK and any contaminated materials in accordance with institutional, local, state, and federal regulations for chemical waste.

Step 1: Waste Segregation

- Collect all waste containing Z-LEHD-FMK, including unused stock solutions, contaminated pipette tips, and culture vessels, in a designated and clearly labeled hazardous waste container.

Step 2: Disposal of Solid Waste

- Contaminated solid waste, such as gloves and paper towels, should be placed in a sealed bag and disposed of as chemical waste.

Step 3: Disposal of Liquid Waste

- Liquid waste containing Z-LEHD-FMK and DMSO should not be poured down the drain. It must be collected in a sealed, properly labeled container for chemical waste disposal.

Step 4: Contact Environmental Health and Safety

- Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on the disposal of this category of chemical waste.

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